

A Technical Guide to the Spectral Analysis of 4-Chloro-6-methylpicolinaldehyde

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Compound of Interest

Compound Name: 4-Chloro-6-methylpicolinaldehyde

CAS No.: 98273-77-9

Cat. No.: B1591898

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Abstract

4-Chloro-6-methylpicolinaldehyde is a substituted pyridine derivative of significant interest in medicinal chemistry and materials science. Its biological activity and utility in synthesis are intrinsically linked to its precise chemical structure. This technical guide provides an in-depth analysis of the expected spectral data for **4-Chloro-6-methylpicolinaldehyde**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). As a Senior Application Scientist, this document moves beyond a simple recitation of data, offering insights into the causal relationships between molecular structure and spectral output. The protocols and interpretations herein are designed to be self-validating, providing a robust framework for researchers working with this and similar compounds.

Introduction: The Structural Imperative

The precise arrangement of atoms in **4-Chloro-6-methylpicolinaldehyde**—a pyridine ring substituted with a chloro group, a methyl group, and an aldehyde—governs its reactivity, binding affinity, and overall function. Spectroscopic techniques are the cornerstone of modern

chemical analysis, allowing for the unambiguous determination of molecular structure. This guide will dissect the expected spectral signatures of this molecule, providing a predictive framework for its characterization.

Molecular Structure:

Caption: Structure of **4-Chloro-6-methylpicolinaldehyde**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Proton and Carbon Skeleton

NMR spectroscopy is arguably the most powerful tool for elucidating the structure of organic molecules in solution. It provides detailed information about the chemical environment of individual nuclei.

Methodological Considerations: A Validated Approach

A standard NMR experiment for a compound like **4-Chloro-6-methylpicolinaldehyde** would involve dissolving the sample in a deuterated solvent, typically chloroform-d (CDCl_3), to a concentration of 5-10 mg/mL. The use of a high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended to achieve optimal signal dispersion.

Step-by-Step NMR Sample Preparation and Acquisition:

- **Sample Weighing:** Accurately weigh approximately 5 mg of **4-Chloro-6-methylpicolinaldehyde**.
- **Solvent Addition:** Dissolve the sample in ~0.7 mL of CDCl_3 containing a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- **Transfer:** Transfer the solution to a clean, dry 5 mm NMR tube.
- **Acquisition:** Record the ^1H NMR spectrum, followed by the ^{13}C NMR spectrum. For enhanced structural elucidation, 2D NMR experiments such as COSY (Correlated Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence) are invaluable.

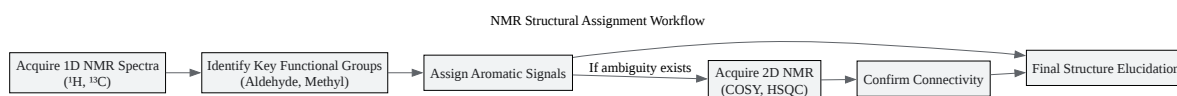
Predicted ^1H NMR Spectrum

The ^1H NMR spectrum will reveal the number of different types of protons and their connectivity. Based on the structure of **4-Chloro-6-methylpicolinaldehyde** and data from analogous pyridine derivatives, the following proton signals are anticipated.^{[1][2][3][4]}

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration
Aldehydic-H	9.9 - 10.1	Singlet (s)	1H
Aromatic-H (H5)	7.8 - 8.0	Singlet (s) or narrow doublet	1H
Aromatic-H (H3)	7.4 - 7.6	Singlet (s) or narrow doublet	1H
Methyl-H (CH_3)	2.6 - 2.8	Singlet (s)	3H

Expert Rationale:

- The aldehydic proton is highly deshielded due to the electron-withdrawing nature of the carbonyl group and its anisotropic effect, hence its downfield shift.
- The aromatic protons on the pyridine ring are in distinct chemical environments. The presence of the electron-withdrawing chloro and aldehyde groups will influence their precise shifts.
- The methyl protons are attached to the aromatic ring and will appear as a singlet in the upfield region compared to the aromatic protons.



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Caption: A typical workflow for NMR-based structural elucidation.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum provides information about the carbon framework of the molecule.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C=O (Aldehyde)	190 - 195
C4 (C-Cl)	150 - 155
C2, C6 (Aromatic)	148 - 152
C3, C5 (Aromatic)	120 - 130
CH ₃ (Methyl)	20 - 25

Expert Rationale:

- The carbonyl carbon of the aldehyde is significantly deshielded and appears far downfield.^[5]
- The carbon atom bonded to the electronegative chlorine atom (C4) will also be shifted downfield.
- The chemical shifts of the other aromatic carbons are influenced by the substituents on the ring.^[6]
- The methyl carbon will be the most shielded carbon, appearing at the highest field (lowest ppm value).

Infrared (IR) Spectroscopy: Probing Functional Groups

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule by detecting the vibrations of chemical bonds.

Experimental Protocol: Attenuated Total Reflectance (ATR)

Modern IR analysis is often performed using an ATR accessory, which requires minimal sample preparation.

- Instrument Background: Record a background spectrum of the clean ATR crystal.
- Sample Application: Place a small amount of the solid or liquid **4-Chloro-6-methylpicolinaldehyde** sample directly onto the ATR crystal.
- Spectrum Acquisition: Acquire the IR spectrum, typically over the range of 4000-400 cm^{-1} .

Predicted IR Absorption Bands

The IR spectrum of **4-Chloro-6-methylpicolinaldehyde** is expected to show several characteristic absorption bands.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Vibrational Mode	Expected Wavenumber (cm^{-1})	Intensity
C-H stretch (aldehyde)	2820-2850 and 2720-2750	Medium, sharp
C=O stretch (aldehyde)	1700 - 1715	Strong, sharp
C=N, C=C stretch (aromatic)	1550 - 1600	Medium to strong
C-Cl stretch	700 - 800	Medium to strong

Expert Interpretation:

- The two distinct C-H stretching bands for the aldehydic proton are highly diagnostic for aldehydes.[\[8\]](#)[\[10\]](#)
- The strong, sharp absorption in the region of 1700-1715 cm^{-1} is a clear indicator of the carbonyl group of an aromatic aldehyde.[\[7\]](#)[\[9\]](#)
- The presence of aromatic ring stretching vibrations confirms the pyridine core.

- The C-Cl stretching vibration is expected in the fingerprint region and helps confirm the presence of the chloro-substituent.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments, allowing for the determination of the molecular weight and insights into the molecular structure.

Ionization Technique: Electron Ionization (EI)

For a relatively small and stable molecule like **4-Chloro-6-methylpicolinaldehyde**, Electron Ionization (EI) is a suitable technique. EI typically leads to extensive fragmentation, providing a detailed fragmentation pattern that can be used for structural confirmation.

Predicted Mass Spectrum

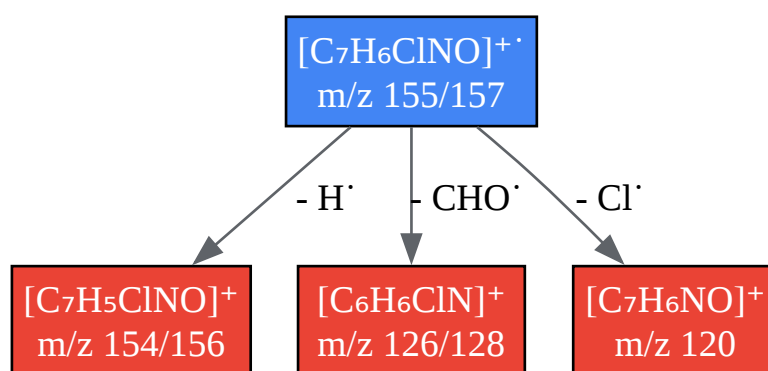
The molecular formula of **4-Chloro-6-methylpicolinaldehyde** is C_7H_6ClNO . The nominal molecular weight is approximately 155.5 g/mol. Due to the isotopic abundance of chlorine (^{35}Cl and ^{37}Cl in a ~3:1 ratio), the mass spectrum will exhibit a characteristic isotopic pattern for the molecular ion and any chlorine-containing fragments.^[12]

Expected Key Fragments:

m/z	Fragment	Interpretation
155/157	$[M]^+$	Molecular ion peak (M and M+2)
154/156	$[M-H]^+$	Loss of the aldehydic proton
126/128	$[M-CHO]^+$	Loss of the formyl group
120	$[M-Cl]^+$	Loss of a chlorine radical

Expert Analysis of Fragmentation:

- The molecular ion peak will appear as a doublet with a 3:1 intensity ratio, which is a definitive signature of a molecule containing one chlorine atom.
- Loss of the weakly bound aldehydic proton is a common fragmentation pathway for aldehydes.[13][14]
- Alpha-cleavage, the breaking of the bond between the carbonyl carbon and the aromatic ring, leading to the loss of the formyl radical (CHO), is also a characteristic fragmentation for aldehydes.[15]
- Cleavage of the carbon-chlorine bond will result in a fragment at m/z 120.



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Caption: Predicted major fragmentation pathways for **4-Chloro-6-methylpicolinaldehyde** in EI-MS.

Conclusion: A Synergistic Approach to Structural Verification

The comprehensive analysis of NMR, IR, and MS data provides a powerful and synergistic approach to the structural elucidation of **4-Chloro-6-methylpicolinaldehyde**. Each technique offers a unique piece of the structural puzzle, and together they allow for an unambiguous confirmation of the molecule's identity. The predictive data and interpretations presented in this guide serve as a robust reference for researchers, enabling them to confidently characterize this important chemical entity and its derivatives in their own laboratories.

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